

Application Notes and Protocols for Preparing TES-991 Stock Solution in DMSO

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Compound of Interest

Compound Name: TES-991

Cat. No.: B15561998

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Abstract

TES-991 is a potent and selective inhibitor of human α -Amino- β -carboxymuconate- ϵ -semialdehyde Decarboxylase (ACMSD), a key enzyme in the kynurenine pathway.^{[1][2]} Inhibition of ACMSD by **TES-991** has been shown to significantly increase intracellular NAD⁺ levels, making it a valuable tool for research in areas such as metabolic diseases, neurodegeneration, and aging.^{[1][2][3]} Proper preparation of a **TES-991** stock solution is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation of **TES-991** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent, along with relevant physicochemical data and a diagram of the affected signaling pathway.

Physicochemical Properties of TES-991

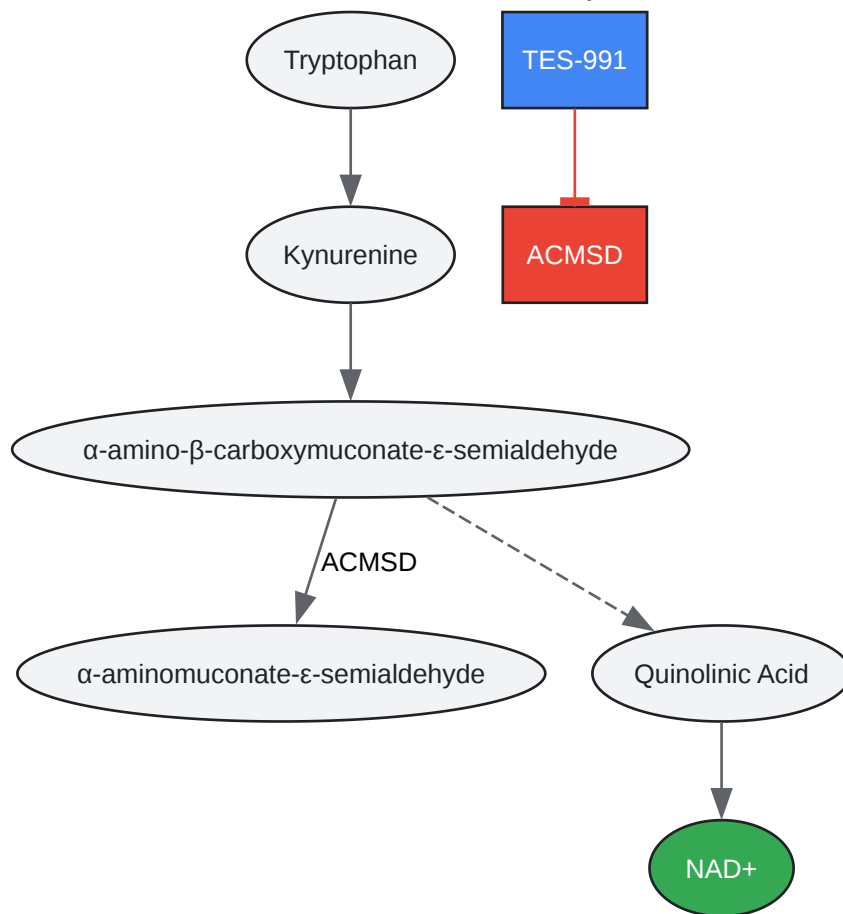
A summary of the key quantitative data for **TES-991** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	393.45 g/mol	[1]
Target	α -Amino- β -carboxymuconate- ϵ -semialdehyde Decarboxylase (ACMSD)	[1][2]
IC50	3 nM (for human ACMSD)	[1]
Solubility in DMSO	62.5 mg/mL (158.85 mM)	
Appearance	Crystalline solid	
Storage (Powder)	-20°C for up to 3 years	

Signaling Pathway

TES-991 exerts its effect by inhibiting ACMSD, an enzyme at a critical branch point in the kynurenine pathway of tryptophan metabolism. By blocking ACMSD, the metabolic flux is redirected from catabolism towards the de novo synthesis of NAD⁺.

Mechanism of Action of TES-991 in the Kynurenine Pathway

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Caption: **TES-991** inhibits ACMSD, shunting the kynurenine pathway towards NAD⁺ synthesis.

Experimental Protocols

Materials

- **TES-991** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer

- Calibrated pipettes and sterile, filtered pipette tips

Protocol 1: Preparation of a 10 mM TES-991 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

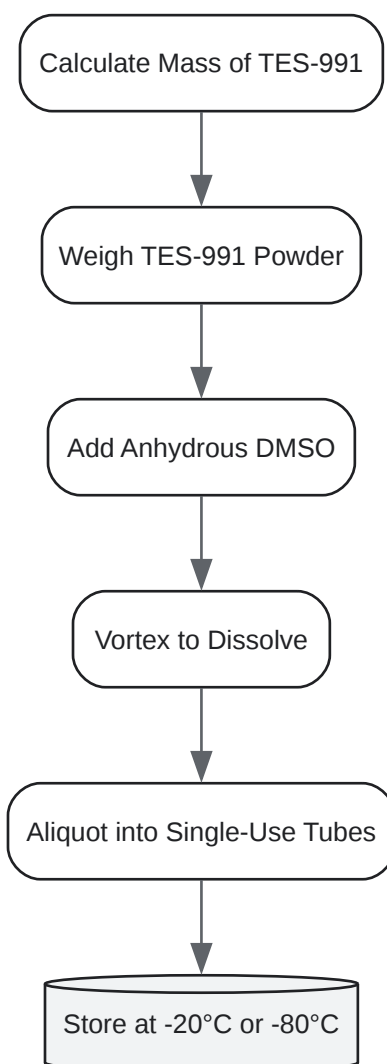
- Calculate the required mass of **TES-991**:
 - To prepare 1 mL of a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 393.45 \text{ g/mol} \times 1000 \text{ mg/g} = 3.93 \text{ mg}$
- Weigh the **TES-991** powder:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 3.93 mg of **TES-991** powder directly into the tared tube.
- Dissolve the powder in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **TES-991** powder.
 - Cap the tube securely.
- Ensure complete dissolution:
 - Vortex the tube for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.
 - If dissolution is slow, gentle warming in a 37°C water bath for 5-10 minutes may be applied. However, always check for compound stability under these conditions.
- Aliquot and store:

- To prevent repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L) in sterile microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
- Store the aliquots at -20°C or -80°C for long-term stability.^[1]

Stock Solution Preparation Workflow

The following diagram illustrates the key steps in preparing the **TES-991** stock solution.

Workflow for TES-991 Stock Solution Preparation



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Caption: A streamlined workflow for the preparation and storage of **TES-991** stock solution.

Quantitative Data for Stock Solution Preparation

The following table provides the mass of **TES-991** required to prepare various volumes of different stock solution concentrations.

Desired Stock Concentration	Volume to Prepare	Mass of TES-991 to Weigh
1 mM	1 mL	0.393 mg
5 mM	1 mL	1.97 mg
10 mM	1 mL	3.93 mg
20 mM	1 mL	7.87 mg
50 mM	1 mL	19.67 mg
1 mM	5 mL	1.97 mg
5 mM	5 mL	9.84 mg
10 mM	5 mL	19.67 mg

Important Considerations

- **DMSO Quality:** Due to its hygroscopic nature, it is recommended to use a fresh, anhydrous grade of DMSO to prevent compound precipitation and degradation.
- **Final DMSO Concentration in Assays:** For cell-based assays, the final concentration of DMSO in the culture medium should typically be kept below 0.5% (v/v), and ideally below 0.1%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- **Avoiding Precipitation:** When diluting the DMSO stock solution into an aqueous buffer or cell culture medium, it is best to make intermediate dilutions in DMSO first before the final

dilution into the aqueous solution. Adding a concentrated DMSO stock directly to an aqueous solution can cause the compound to precipitate.

- **Stability:** **TES-991** stock solutions in DMSO are stable for at least one year when stored at -20°C and for up to two years at -80°C.[1] Avoid repeated freeze-thaw cycles. If any precipitation is observed in the stock solution upon thawing, gently warm and vortex the solution to redissolve the compound before use. If the precipitate does not dissolve, the stock solution should be discarded.

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